

4'-Diethylaminoacetophenone and its Derivatives in Medicinal Chemistry: A Technical Guide

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Compound of Interest

Compound Name: 4'-Diethylaminoacetophenone

Cat. No.: B1329818

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Disclaimer: Information regarding the specific medicinal chemistry of **4'-diethylaminoacetophenone** and its derivatives is limited in publicly available scientific literature. This guide provides a comprehensive overview of the closely related class of 4'-dialkylaminoacetophenone derivatives, with a focus on 4'-dimethylaminoacetophenone, to infer the potential therapeutic applications and chemical properties of their diethylamino counterparts. The synthesis, biological activities, and experimental protocols detailed herein primarily pertain to these related analogs.

Introduction to 4'-Dialkylaminoacetophenones

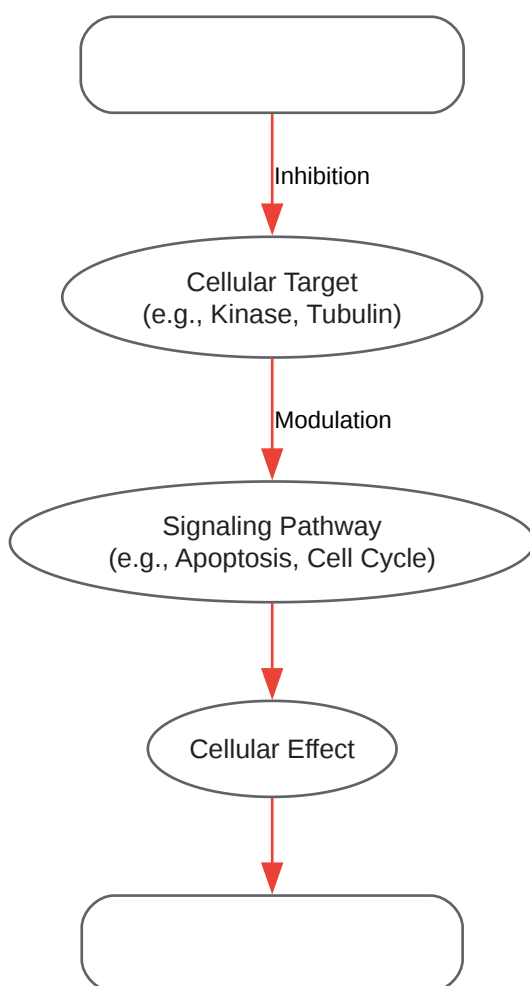
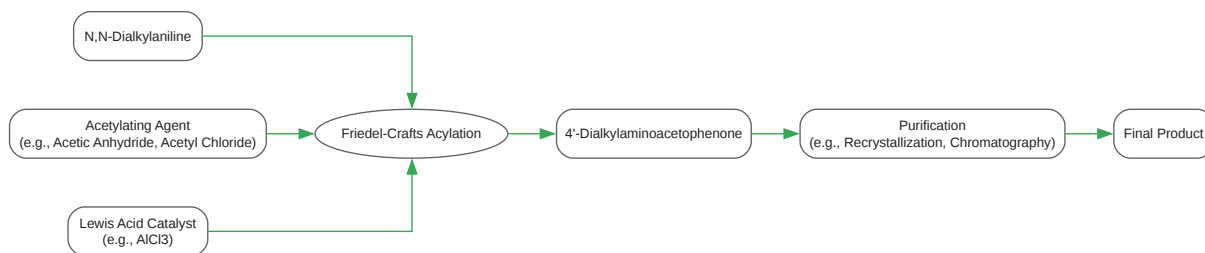
4'-Dialkylaminoacetophenones are a class of organic compounds characterized by an acetophenone core substituted at the 4-position with a dialkylamino group. These compounds serve as versatile scaffolds in medicinal chemistry due to their synthetic accessibility and diverse pharmacological activities. The general structure consists of a phenyl ring attached to a ketone and a tertiary amine, which can be readily modified to modulate their physicochemical and biological properties.

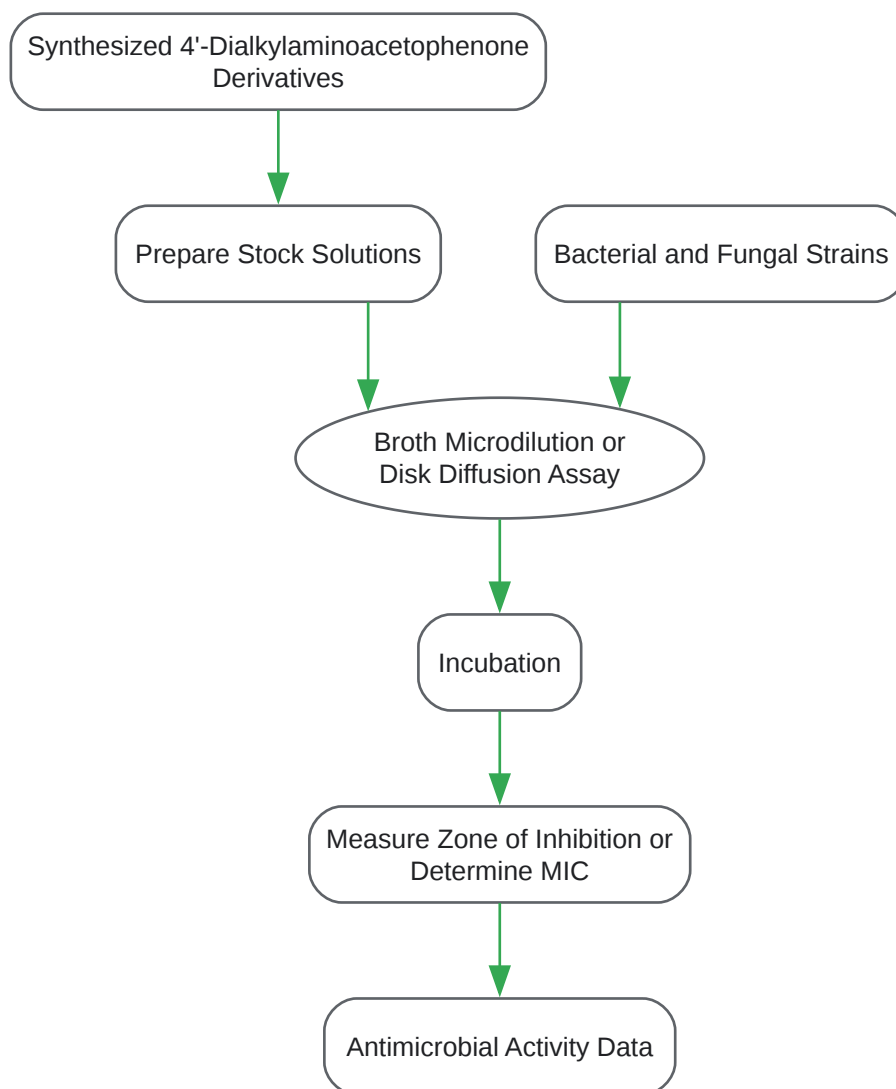
The lone pair of electrons on the nitrogen atom of the dialkylamino group can participate in resonance with the aromatic ring and the carbonyl group, influencing the molecule's electronic properties and reactivity. This electronic feature is often crucial for their interaction with biological targets.

Synthesis of 4'-Dialkylaminoacetophenone Derivatives

The synthesis of 4'-dialkylaminoacetophenone derivatives can be achieved through several established organic chemistry reactions. A common method involves the Friedel-Crafts acylation of a corresponding N,N-dialkylaniline.

General Synthetic Workflow:





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